

Best practices for long-term storage of GB1107 solutions.

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Compound of Interest

Compound Name: GB1107

Cat. No.: B607606

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GB1107 Solutions: Technical Support Center

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for the long-term storage and handling of **GB1107** solutions. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **GB1107** stock solutions?

A1: The most commonly recommended solvent for preparing stock solutions of **GB1107** is dimethyl sulfoxide (DMSO).^{[1][2][3][4]} It is crucial to use a fresh, anhydrous grade of DMSO, as the compound's solubility can be significantly impacted by moisture.^{[1][4]}

Q2: What are the optimal conditions for long-term storage of **GB1107** stock solutions?

A2: For long-term stability, stock solutions of **GB1107** should be stored at -80°C, where they can be viable for up to two years.^{[1][2]} For shorter-term storage, -20°C is acceptable for up to one year, and in some cases, for one month.^{[1][2][4]} To prevent degradation from multiple freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.^{[1][4]} Some suppliers also recommend storing the solution under nitrogen.^{[1][2]}

Q3: How should solid (powder) **GB1107** be stored?

A3: Solid **GB1107** should be stored at -20°C, where it can remain stable for up to three years.
[3] It is advisable to keep it in a dry, dark place.[5]

Q4: Can I store my working solution for in vivo experiments?

A4: It is strongly recommended to prepare working solutions for in vivo experiments fresh on the day of use.[1] Storing diluted, aqueous-based solutions for extended periods is not advised due to potential instability and precipitation.

Troubleshooting Guide

Problem 1: My **GB1107** powder is not dissolving in DMSO.

- Solution 1: Sonication. Use an ultrasonic bath to aid dissolution. This is a commonly recommended procedure for **GB1107**. [1][2][3]
- Solution 2: Gentle Warming. If sonication is insufficient, you may gently warm the solution. However, be cautious with temperature to avoid degradation.
- Solution 3: Check DMSO Quality. Ensure you are using a fresh, anhydrous stock of DMSO. Hygroscopic DMSO that has absorbed moisture will have a reduced ability to dissolve **GB1107**. [1][4]

Problem 2: The **GB1107** solution precipitated after dilution in my aqueous buffer/media.

- Solution 1: Stepwise Dilution. Avoid adding the concentrated DMSO stock directly into the aqueous solution. Perform serial dilutions in DMSO first to lower the concentration before the final dilution into your aqueous buffer.
- Solution 2: Final DMSO Concentration. Ensure the final concentration of DMSO in your working solution is low, typically less than 0.5% for cell-based assays, to maintain solubility and minimize cytotoxicity.
- Solution 3: Use of Co-solvents. For in vivo preparations, formulations often include co-solvents like PEG300, Tween-80, or SBE- β -CD to improve solubility in aqueous environments. [1][2]

Problem 3: I have subjected my stock solution to multiple freeze-thaw cycles. Is it still viable?

- Solution: Repeated freeze-thaw cycles should be avoided as they can lead to degradation of the compound.^{[1][4]} If you have done this multiple times, the concentration and efficacy of your solution may be compromised. It is best practice to discard the solution and prepare a fresh one from your solid stock, making sure to aliquot it for future use.

Storage Conditions Summary

| Form | Solvent | Temperature | Duration | Key Recommendations |
|------------------|----------------------|-------------|--|---|
| Solid Powder | N/A | -20°C | Up to 3 years ^[3] | Store in a dry, dark location. ^[5] |
| Stock Solution | DMSO | -80°C | Up to 2 years ^{[1][2]} | Aliquot to avoid freeze-thaw cycles. ^{[1][4]} |
| Stock Solution | DMSO | -20°C | 1 month to 1 year ^{[1][2][4]} | Store under nitrogen. ^{[1][2]} Use fresh, anhydrous DMSO. ^{[1][4]} |
| Working Solution | Aqueous Buffer/Media | N/A | N/A | Prepare fresh for each experiment. ^[1] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM GB1107 Stock Solution in DMSO

Methodology:

- Before opening, allow the vial of solid **GB1107** to equilibrate to room temperature to prevent moisture condensation.

- Weigh the required amount of **GB1107** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM solution (MW: 522.32 g/mol), you would need 5.22 mg of **GB1107**.
- Add the appropriate volume of fresh, anhydrous DMSO. For the example above, add 1 mL of DMSO.
- Vortex the solution thoroughly.
- If the compound does not fully dissolve, place the tube in an ultrasonic water bath and sonicate until the solution is clear.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Once fully dissolved, create single-use aliquots (e.g., 20 μ L) in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage.

Protocol 2: Preparation of an In Vivo Formulation

Methodology:

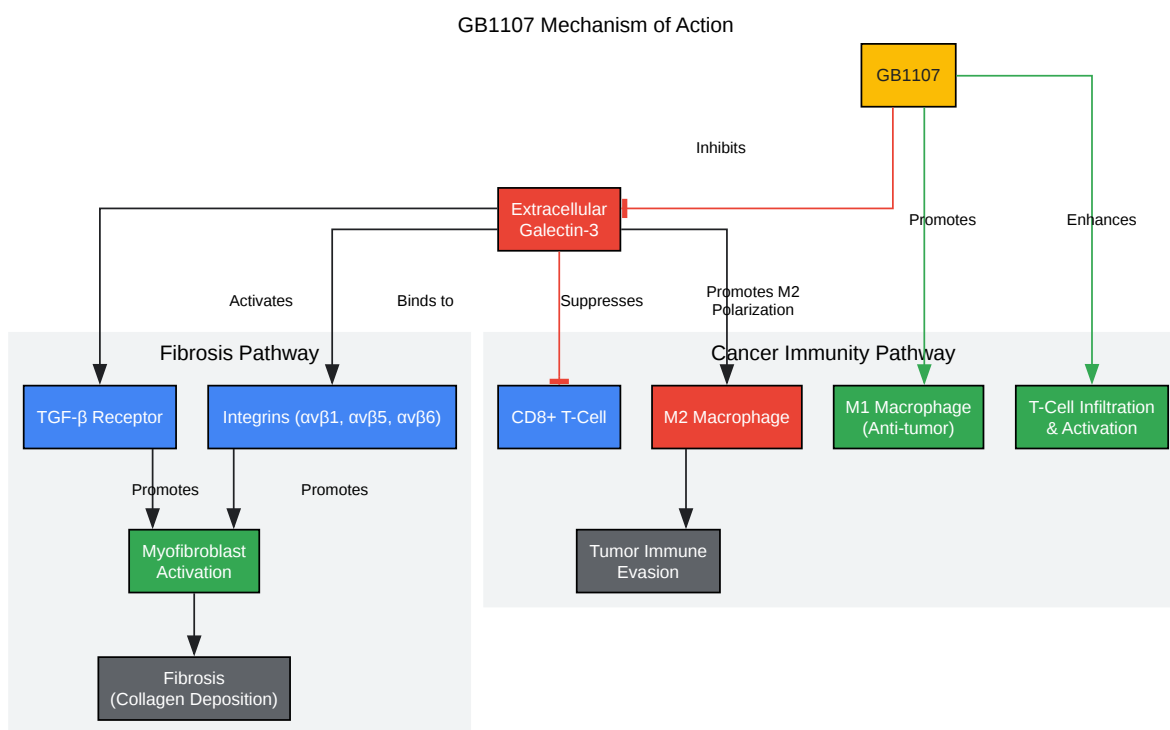
This protocol is based on a formulation for oral administration in mice.[\[1\]](#)[\[2\]](#)

- Begin with a concentrated stock solution of **GB1107** in DMSO (e.g., 50 mg/mL).
- To prepare the final working solution, add each solvent sequentially in the following proportions:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- For example, to prepare 1 mL of the final formulation, add 100 μ L of the DMSO stock, followed by 400 μ L of PEG300. Mix well.
- Add 50 μ L of Tween-80 and mix thoroughly.

- Finally, add 450 μ L of saline and vortex until a clear solution is formed.
- This working solution should be prepared fresh on the day of the experiment and used immediately.[1]

Visualizations

Signaling Pathways and Experimental Workflows



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Caption: **GB1107** inhibits Galectin-3, blocking pro-fibrotic and immunosuppressive pathways.

General Experimental Workflow for GB1107



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Caption: Workflow for preparing and using **GB1107** in research experiments.

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